

Application Notes and Protocols: Preparation of Vegfr-2-IN-61 Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), also known as Kinase Insert Domain Receptor (KDR), is a key mediator of angiogenesis, the formation of new blood vessels from pre-existing ones.[1][2][3] The binding of its ligand, Vascular Endothelial Growth Factor A (VEGF-A), to VEGFR-2 initiates a cascade of intracellular signaling events that are crucial for endothelial cell proliferation, survival, migration, and permeability.[1][4][5][6] Dysregulation of the VEGFR-2 signaling pathway is implicated in various pathological conditions, most notably in tumor growth and metastasis, making it a prime target for anti-cancer drug development.[7] [8] **Vegfr-2-IN-61** is a potent and selective inhibitor of VEGFR-2, showing promise as a tool for studying angiogenesis and as a potential therapeutic agent.[7][9] Accurate and consistent preparation of a **Vegfr-2-IN-61** stock solution is critical for obtaining reliable and reproducible experimental results.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Vegfr-2-IN-61** stock solutions for both in vitro and in vivo applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Vegfr-2-IN-61** are summarized in the table below.



Property	Value	Reference
Molecular Weight	423.49 g/mol	[9]
Molecular Formula	C20H21N7O2S	[9]
Appearance	White to yellow solid	[9]
Solubility in DMSO	25 mg/mL (59.03 mM)	[9]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[9]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[9]

Experimental Protocols

Preparation of a 10 mM Vegfr-2-IN-61 Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **Vegfr-2-IN-61** in Dimethyl Sulfoxide (DMSO), suitable for most in vitro cell-based assays.

Materials:

- Vegfr-2-IN-61 powder
- Anhydrous/hygroscopic Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)



Protocol:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing the Compound: Carefully weigh the desired amount of Vegfr-2-IN-61 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.23 mg of Vegfr-2-IN-61 (Molecular Weight = 423.49 g/mol).
 - Calculation: Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mM * 1 mL * 423.49 g/mol = 4.23 mg
- Dissolving the Compound: Add the weighed Vegfr-2-IN-61 powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Vortex the solution thoroughly. If necessary, use a sonicator
 to aid dissolution.[9] Visually inspect the solution to ensure that all the powder has
 completely dissolved and the solution is clear.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[9]

Preparation of Vegfr-2-IN-61 Formulation for In Vivo Animal Studies

This protocol provides an example of how to prepare a formulation of **Vegfr-2-IN-61** suitable for administration to animals (e.g., by oral gavage or intraperitoneal injection). The final concentration should be determined based on the desired dosage (mg/kg) and the dosing volume for the specific animal model.

Materials:



- Vegfr-2-IN-61 powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer

Protocol:

- Calculate Required Amounts: Determine the total volume of the dosing solution needed based on the number of animals, the dose, and the dosing volume, including a 10-20% overage.[10]
- Prepare a Concentrated DMSO Stock: First, prepare a concentrated stock solution of Vegfr 2-IN-61 in DMSO as described in the in vitro protocol.
- Vehicle Preparation: A common vehicle for in vivo administration is a mixture of DMSO,
 PEG300, Tween-80, and saline.[10] A typical final formulation might consist of:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - o 45% Saline
- Formulation Steps: a. In a sterile conical tube, add the required volume of the DMSO stock solution. b. Add the PEG300 and vortex to mix thoroughly. c. Add the Tween-80 and vortex again to ensure a homogenous mixture. d. Slowly add the sterile saline while vortexing to prevent precipitation of the compound.[10]



- Final Solution: The final solution should be clear. If precipitation occurs, the formulation may need to be optimized.[10]
- Use: It is recommended to use the prepared formulation immediately. If short-term storage is necessary, store at 4°C and verify its stability.

Visualizations VEGFR-2 Signaling Pathway

The following diagram illustrates the simplified signaling cascade initiated by the binding of VEGF-A to VEGFR-2, leading to key cellular responses.



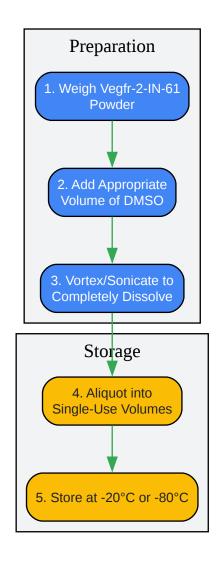
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Caption: Simplified VEGFR-2 signaling pathway and the inhibitory action of Vegfr-2-IN-61.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical flow of the experimental protocol for preparing a **Vegfr-2-IN-61** stock solution.





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Caption: Workflow for preparing a **Vegfr-2-IN-61** stock solution.

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